

Essential Safety and Operational Guide for Handling 4-Isopropylaniline-d4

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Compound of Interest

Compound Name: 4-Isopropylaniline-d4

Cat. No.: B1149042

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Isopropylaniline-d4**. The following information is critical for ensuring laboratory safety and procedural accuracy. The safety precautions for **4-Isopropylaniline-d4** are equivalent to those for its non-labeled counterpart, as the isotopic label does not alter its chemical reactivity or toxicity.^[1]

Hazard Assessment and Chemical Properties

4-Isopropylaniline is a combustible liquid that can cause skin and serious eye irritation.^{[2][3]} Inhalation may lead to respiratory irritation.^{[2][3]} It is crucial to handle this compound with appropriate personal protective equipment in a controlled environment to minimize exposure. The toxicological properties have not been fully investigated, and it is known to be sensitive to air and light.^[4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₉ H ₉ D ₄ N	N/A
Molecular Weight	139.25 g/mol (approx.)	N/A
Boiling Point	226-228°C	[2]
Melting Point	-63°C	[2][5]
Flash Point	92°C	[2][5]
Density	0.989 g/mL	[2][5]
CAS Number	99-88-7 (unlabeled)	[3][6]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is essential to minimize exposure when handling **4-Isopropylaniline-d₄**. The following table summarizes the recommended PPE for various laboratory operations.[7]

Operation	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing and Aliquoting (Liquid)	Chemical fume hood	Nitrile or neoprene gloves (double-gloving recommended)	Safety glasses with side shields or chemical splash goggles	N95/FFP2 respirator or higher, depending on the quantity and potential for aerosolization	Lab coat
Solution Preparation	Chemical fume hood	Nitrile or neoprene gloves	Chemical splash goggles or a face shield	Use in a well-ventilated area; respirator may be necessary if vapors are present. [8] [9]	Lab coat
Handling and Transfer	Chemical fume hood	Nitrile or neoprene gloves	Chemical splash goggles or a face shield	Use in a well-ventilated area; respirator may be necessary if vapors are present. [8] [9]	Lab coat

Donning and Doffing PPE: A Critical Procedure

Properly putting on and taking off PPE is crucial to prevent contamination.[\[7\]](#)

Donning Sequence:

- Lab Coat: Wear a clean, properly fitting lab coat and fasten it completely.

- Respirator (if required): Perform a seal check to ensure a proper fit.
- Eye Protection: Put on safety glasses, goggles, or a face shield.
- Gloves: Don the first pair of gloves, ensuring they cover the cuffs of the lab coat. If double-gloving, put the second pair on over the first.^[7]

Doffing Sequence:

- Gloves: Remove the outer pair of gloves first (if double-gloving), followed by the inner pair, using a technique that avoids touching the outside of the gloves with bare skin.
- Lab Coat: Remove the lab coat by rolling it inside out, without touching the exterior.
- Eye Protection: Remove eye protection from the back.
- Respirator (if used): Remove the respirator from the back.
- Hand Hygiene: Thoroughly wash hands with soap and water.

Operational Plan: Step-by-Step Guidance

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.^{[4][9]}
- Keep the container tightly closed and protect it from direct sunlight and heat.^{[2][4]} The compound is air and light sensitive.^[4]

2. Handling and Use:

- All handling of **4-Isopropylaniline-d4** should be conducted in a certified chemical fume hood to minimize inhalation exposure.^{[1][4]}
- Avoid contact with skin, eyes, and clothing.^[2]

- Use only with adequate ventilation.[2]
- Keep away from sources of ignition as it is a combustible liquid.[2][3]
- Wash hands thoroughly after handling.[2]

3. Spill Response:

- In case of a spill, evacuate the immediate area and alert others.
- Wear appropriate PPE, including respiratory protection, before re-entering the area.
- For liquid spills, absorb with an inert material such as vermiculite or sand.[2]
- Collect all contaminated materials into a sealed, labeled waste container.
- Clean the spill area with a suitable solvent, followed by soap and water.

4. First Aid Measures:

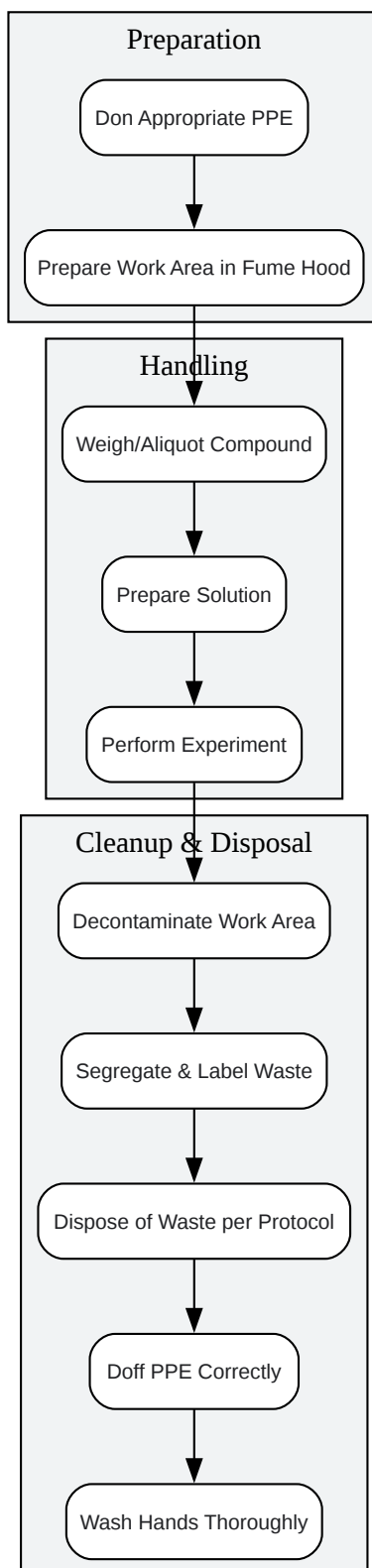
- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[8]
Remove contaminated clothing and wash it before reuse.[2]
- In case of eye contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.[4]
- If inhaled: Move the person to fresh air.[2][8] If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

Disposal Plan

- Dispose of unused product and contaminated materials in a designated hazardous waste container.

- All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance.
- Do not reuse empty containers; they should be disposed of as unused product.[\[2\]](#)

Experimental Workflow



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Caption: Workflow for the safe handling of **4-Isopropylaniline-d4**.

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References

- 1. benchchem.com [benchchem.com]
- 2. sds.metasci.ca [sds.metasci.ca]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. fishersci.com [fishersci.com]
- 5. 4-Isopropylaniline, 99% | Fisher Scientific [fishersci.ca]
- 6. 4-Isopropylaniline | CymitQuimica [cymitquimica.com]
- 7. benchchem.com [benchchem.com]
- 8. diplomatacomercial.com [diplomatacomercial.com]
- 9. diplomatacomercial.com [diplomatacomercial.com]
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